

Long-term storage and handling of (S,S)-BMS-984923 powder

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Compound of Interest

Compound Name: (S,S)-BMS-984923

Cat. No.: B12400542

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Technical Support Center: (S,S)-BMS-984923

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and handling of (S,S)-BMS-984923 powder.

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of (S,S)-BMS-984923 in experimental settings.

Issue	Potential Cause(s)	Recommended Solution(s)
<p>Powder is difficult to weigh accurately.</p>	<ul style="list-style-type: none"> - Static electricity causing the powder to disperse.- Air drafts from a fume hood or ventilation system affecting the balance reading. 	<ul style="list-style-type: none"> - Use an anti-static gun or ionizer to neutralize static charge on the weighing vessel and spatula.[1]- Weigh the powder in a draft shield on the balance or in a dedicated powder weighing enclosure.[1] [2]- If high accuracy is required and drafts are unavoidable, consider the "weighing by difference" method.
<p>Compound does not fully dissolve in the recommended solvent.</p>	<ul style="list-style-type: none"> - Incorrect solvent or solvent grade.- Insufficient mixing or sonication.- The concentration is too high for the chosen solvent. 	<ul style="list-style-type: none"> - Ensure you are using high-purity, anhydrous DMSO for stock solutions.- Vortex the solution thoroughly and use an ultrasonic bath to aid dissolution.[3]- Prepare a more dilute stock solution and adjust subsequent dilutions accordingly.
<p>Precipitation is observed in the prepared solution upon storage.</p>	<ul style="list-style-type: none"> - The solution is supersaturated.- The storage temperature is too low for the solvent used.- Solvent evaporation over time. 	<ul style="list-style-type: none"> - Gently warm the solution and sonicate to redissolve the precipitate. - Store solutions at the recommended temperatures (see table below).- Ensure vials are tightly sealed to prevent solvent evaporation.
<p>Inconsistent or unexpected experimental results.</p>	<ul style="list-style-type: none"> - Degradation of the compound due to improper storage or handling.- Inaccurate concentration of the working solution.- As a silent allosteric modulator (SAM), its effects 	<ul style="list-style-type: none"> - Prepare fresh solutions from powder stored under recommended conditions.- Verify the concentration of your stock solution using a validated analytical method.-

may be subtle or dependent on the presence of the orthosteric agonist (glutamate).[4][5][6]

Ensure your experimental design is appropriate for detecting the effects of a SAM. This may require co-application with an mGluR5 agonist.

Visible changes in the appearance of the powder (e.g., color change, clumping).

- Exposure to moisture, light, or air (oxidation).- Storage at an inappropriate temperature.

- Discard the powder if any significant changes in appearance are observed, as this may indicate degradation.- Always store the powder in a tightly sealed container, protected from light, and at the recommended temperature.

Frequently Asked Questions (FAQs)

Storage and Stability

- What are the recommended long-term storage conditions for **(S,S)-BMS-984923** powder? For long-term storage (months to years), the solid powder should be stored at -20°C in a dry, dark environment.[7] For short-term storage (days to weeks), 0-4°C is acceptable.[7]
- How should I store stock solutions of **(S,S)-BMS-984923**? Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[3]
- What is the shelf-life of the solid powder? If stored properly, the shelf life is greater than 3 years.[8]

Handling and Preparation

- Is **(S,S)-BMS-984923** powder hazardous? While specific hazard information for **(S,S)-BMS-984923** is not readily available, it is prudent to handle it as a potent compound. This includes using appropriate personal protective equipment (PPE) such as gloves, a lab coat, and eye protection. Weighing and handling of the powder should be performed in a well-ventilated

area, preferably a chemical fume hood or a powder weighing station, to avoid inhalation of airborne particles.[1][2]

- What is the best solvent for preparing stock solutions? DMSO is a suitable solvent for preparing stock solutions of **(S,S)-BMS-984923**.[8]
- How do I prepare a formulation for in vivo studies? A suspended solution for oral or intraperitoneal injection can be prepared. For example, a 2.5 mg/mL solution can be made by adding 100 µL of a 25 mg/mL DMSO stock solution to 400 µL of PEG300, mixing, then adding 50 µL of Tween-80, mixing again, and finally adding 450 µL of saline.[3] It is recommended to prepare this working solution fresh on the day of use.

Technical Information

- What is the mechanism of action of **(S,S)-BMS-984923**? **(S,S)-BMS-984923** is a silent allosteric modulator (SAM) of the metabotropic glutamate receptor 5 (mGluR5).[9] It potently inhibits the interaction between the cellular prion protein (PrPC) and mGluR5, thereby preventing pathological signaling induced by amyloid-β oligomers, without affecting the physiological signaling of glutamate.[10]
- What are the key chemical properties of **(S,S)-BMS-984923**?

Property	Value
Chemical Formula	C ₂₂ H ₁₅ ClN ₂ O ₂ [8]
Molecular Weight	374.82 g/mol [8]
Appearance	Solid powder[8]
Purity	>98%[8]

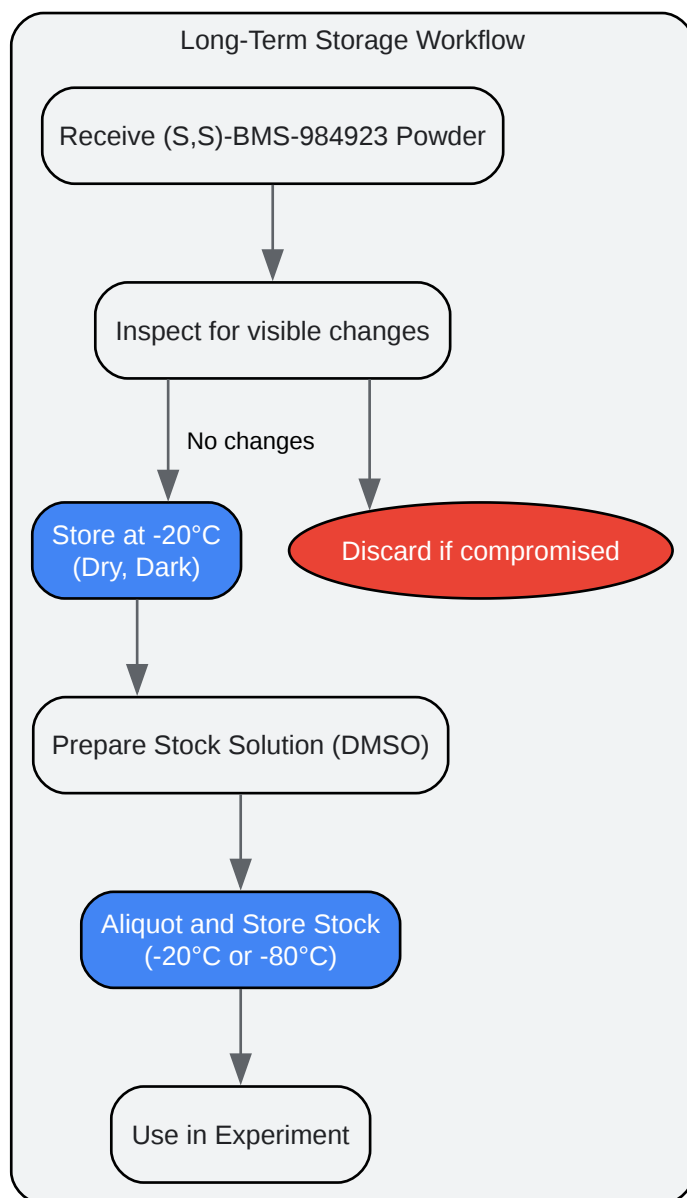
Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Preparation:

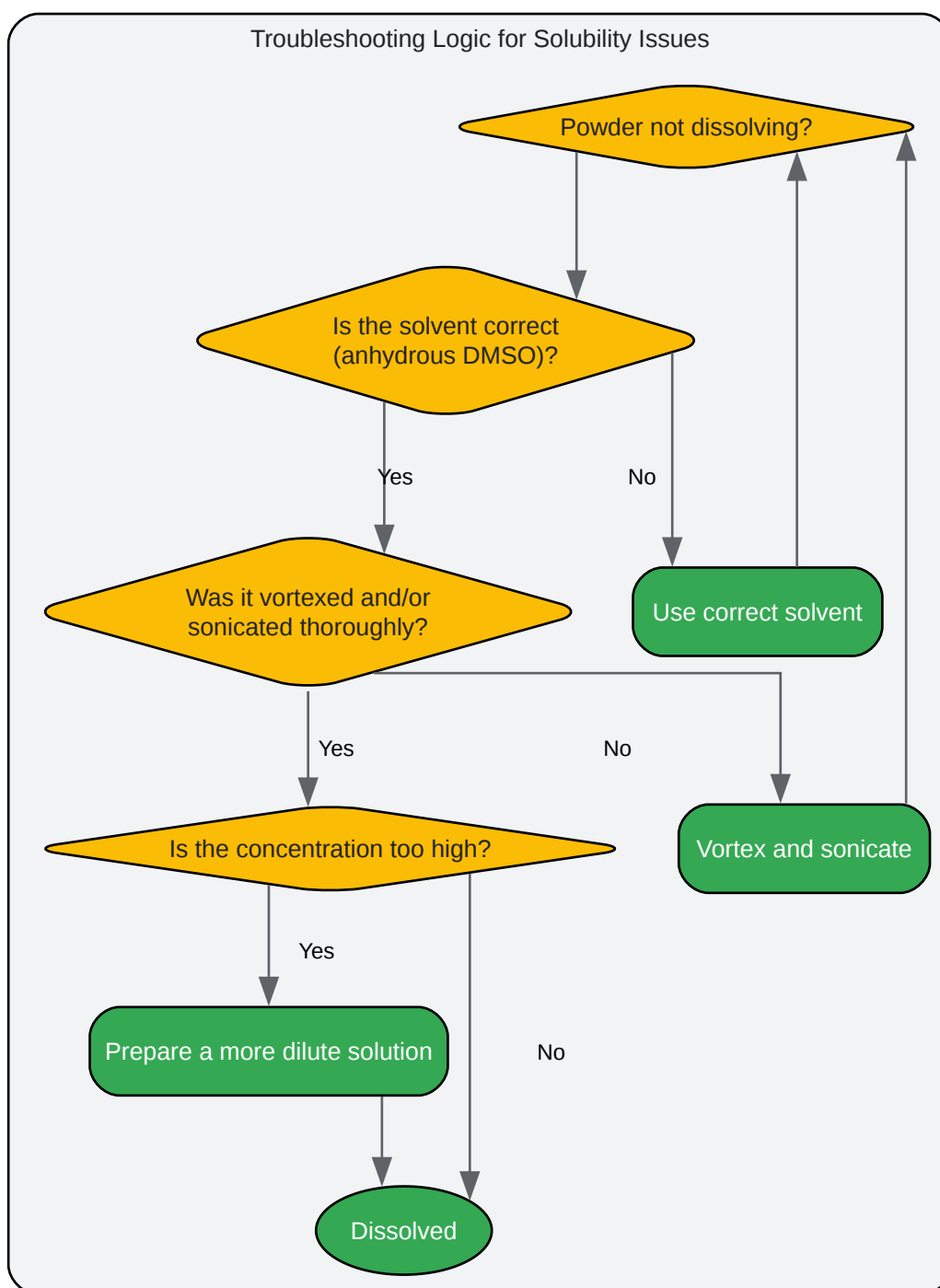
- Allow the vial of **(S,S)-BMS-984923** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Ensure all handling of the solid is performed in a chemical fume hood or other suitable containment device.
- Weighing:
 - Accurately weigh the desired amount of **(S,S)-BMS-984923** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.748 mg of the compound.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the weighed powder.
 - Vortex the solution vigorously until the solid is completely dissolved.
 - If necessary, use an ultrasonic bath for a few minutes to aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[3]

Visualizations



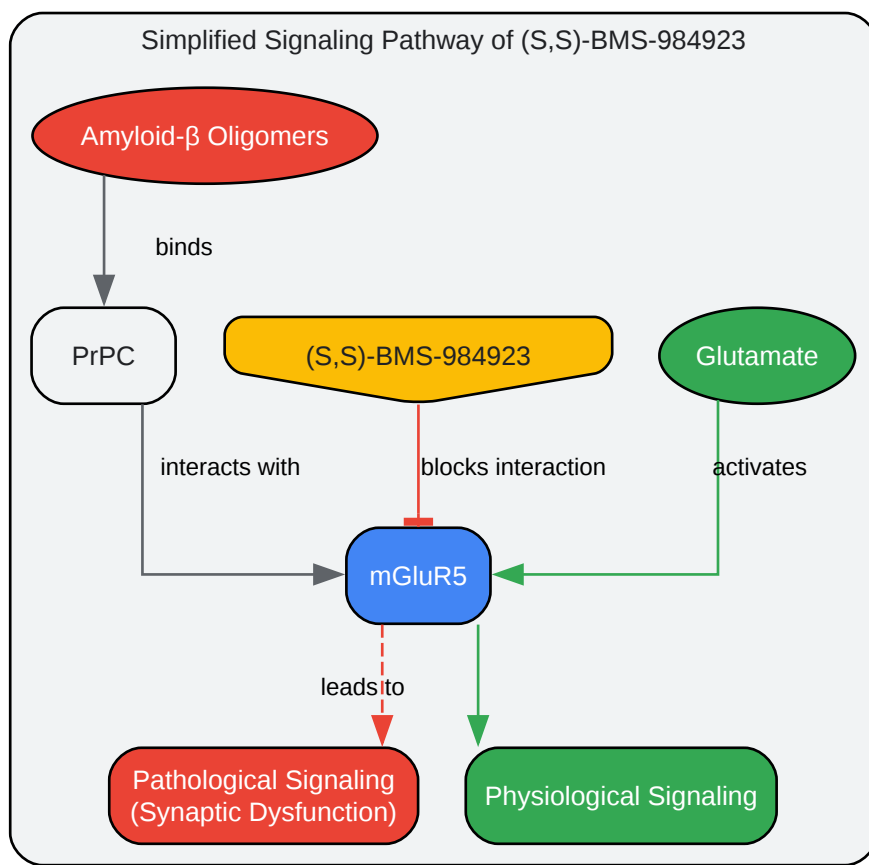
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Caption: Workflow for long-term storage of **(S,S)-BMS-984923**.



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Caption: Troubleshooting logic for solubility issues.



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Caption: Simplified signaling pathway of **(S,S)-BMS-984923**.

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References

- 1. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 2. ehs.wisc.edu [ehs.wisc.edu]
- 3. medchemexpress.com [medchemexpress.com]

- 4. Approaches for Probing Allosteric Interactions at 7 Transmembrane Spanning Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pnas.org [pnas.org]
- 6. Discovery of positive allosteric modulators and silent allosteric modulators of the μ -opioid receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. medkoo.com [medkoo.com]
- 9. alzdiscovery.org [alzdiscovery.org]
- 10. Silent Allosteric Modulation of mGluR5 Maintains Glutamate Signaling while Rescuing Alzheimer's Mouse Phenotypes - PMC [pmc.ncbi.nlm.nih.gov]
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